

# Propofol-d14 CAS number and molecular weight

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## Compound of Interest

Compound Name: *Propofol-d14*

Cat. No.: *B15554067*

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## An In-depth Technical Guide to Propofol-d14

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Propofol-d14**, a deuterated analog of the anesthetic agent Propofol. This document is intended for use by researchers, scientists, and professionals in drug development who require detailed technical data, experimental methodologies, and an understanding of its biological interactions.

### Core Compound Data

**Propofol-d14** is a stable, isotopically labeled version of Propofol, where 14 hydrogen atoms have been replaced with deuterium. This labeling makes it an invaluable tool in analytical and research settings, particularly as an internal standard for mass spectrometry-based quantification of Propofol.

| Identifier        | Propofol-d14                                     | Propofol (Unlabeled)              |
|-------------------|--------------------------------------------------|-----------------------------------|
| CAS Number        | 2514564-65-7[1]                                  | 2078-54-8[2][3][4][5]             |
| Molecular Formula | C <sub>12</sub> H <sub>4</sub> D <sub>14</sub> O | C <sub>12</sub> H <sub>18</sub> O |
| Molecular Weight  | 192.36 g/mol [6]                                 | 178.27 g/mol [2][5][7]            |
| Synonyms          | 2,6-bis(propan-2-yl-d7)phenol                    | 2,6-diisopropylphenol             |

## Experimental Protocol: Quantification of Propofol in Human Plasma using UHPLC-MS/MS

This section details a validated method for the quantification of Propofol in human plasma, utilizing **Propofol-d14** as an internal standard. This methodology is crucial for pharmacokinetic, toxicokinetic, and clinical monitoring studies.

### 2.1. Objective

To accurately determine the concentration of Propofol in human plasma samples using an ultra-high-performance liquid chromatography-tandem mass spectrometry (UHPLC–MS/MS) method with deuterated Propofol as an internal standard.

### 2.2. Materials and Reagents

- Propofol standard
- **Propofol-d14** (or other deuterated variant like d17) as an internal standard (IS)[1]
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Human plasma (blank)

### 2.3. Sample Preparation

The following protocol is based on protein precipitation, a common and effective method for extracting Propofol from plasma.

- Thaw Samples: Thaw frozen human plasma samples at room temperature.
- Spike Internal Standard: To a 100  $\mu$ L aliquot of each plasma sample, calibrator, and quality control sample, add a specific volume of the **Propofol-d14** internal standard solution.
- Protein Precipitation: Add 300  $\mu$ L of ice-cold acetonitrile to each sample.
- Vortex: Vortex the samples vigorously for 30 seconds to ensure thorough mixing and precipitation of proteins.
- Centrifugation: Centrifuge the samples at 10,000 x g for 5 minutes at 4°C to pellet the precipitated proteins.
- Transfer Supernatant: Carefully transfer the supernatant to a clean vial for UHPLC-MS/MS analysis.

#### 2.4. UHPLC-MS/MS Instrumentation and Conditions

- UHPLC System: A system capable of gradient elution.
- Mass Spectrometer: A tandem mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution: A gradient is used to separate Propofol from other matrix components.
- Injection Volume: Typically 5-10  $\mu$ L.
- Ionization Mode: Electrospray ionization (ESI), often in negative ion mode for Propofol.

- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both Propofol and **Propofol-d14** to ensure specificity and sensitivity.

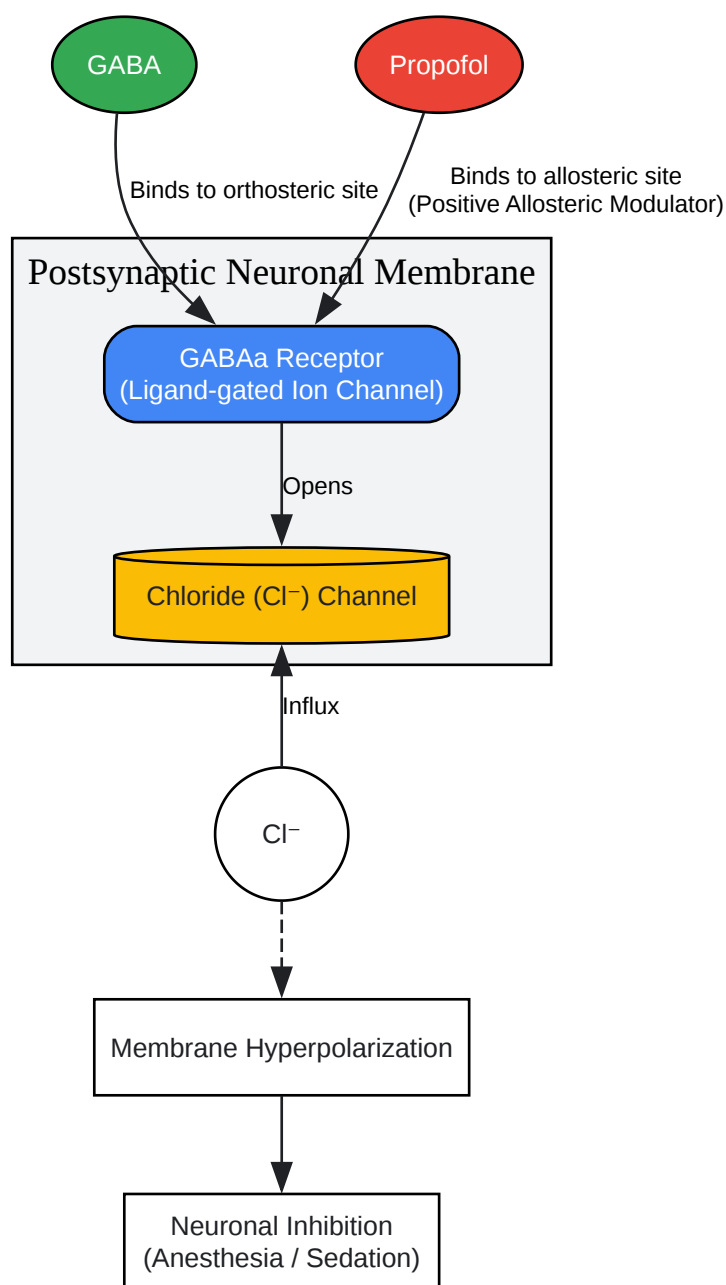
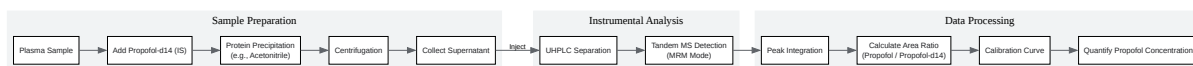
## 2.5. Data Analysis

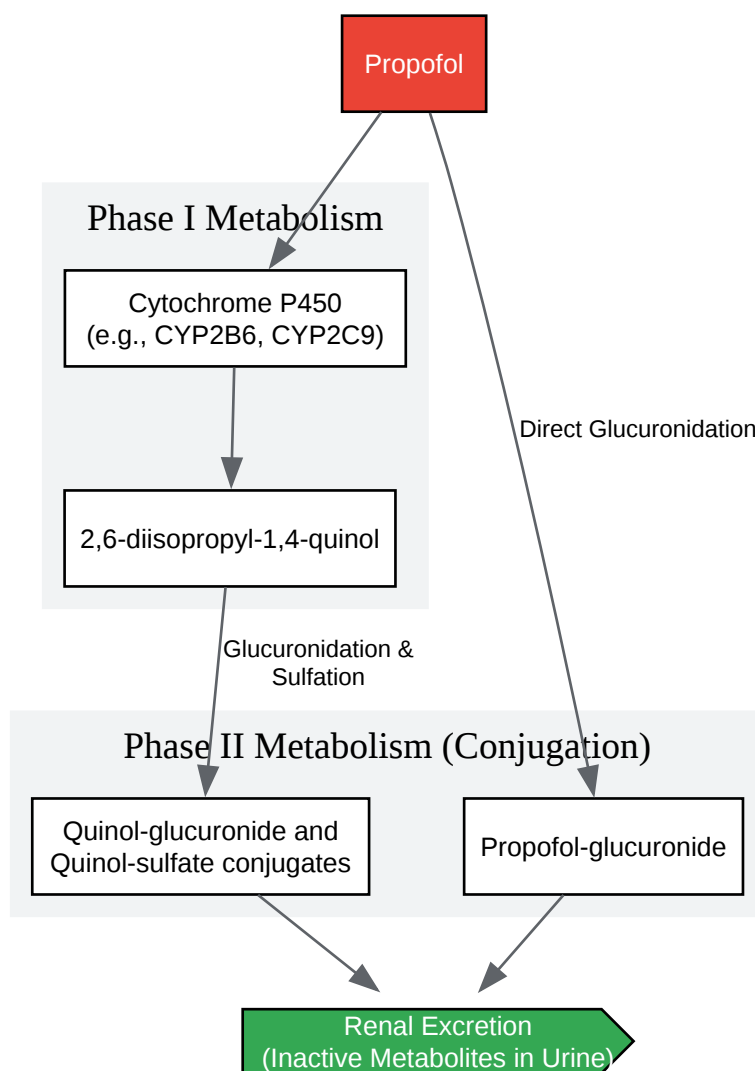
The concentration of Propofol in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this to a calibration curve constructed from samples with known concentrations of Propofol.

# Mandatory Visualizations

## 3.1. Analytical Workflow for Propofol Quantification

This diagram illustrates the key steps in the analytical workflow for quantifying Propofol in a biological matrix using a deuterated internal standard.





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